

# Preparing Stock Solutions of EN523 in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: EN523

Cat. No.: B2471181

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **EN523**, a covalent ligand that targets a non-catalytic allosteric cysteine (C23) in the K48-ubiquitin-specific deubiquitinase OTUB1.<sup>[1][2][3]</sup> Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

## Introduction

**EN523** is a small molecule utilized in research to modulate the function of OTUB1.<sup>[1][2][3]</sup> For most in vitro and in vivo applications, **EN523** is first dissolved in an organic solvent, typically dimethyl sulfoxide (DMSO), to create a concentrated stock solution. This stock solution is then further diluted in aqueous buffers or cell culture media to the desired final concentration for experiments. The high solubility of **EN523** in DMSO allows for the preparation of high-concentration stock solutions, minimizing the amount of organic solvent introduced into the final experimental system.<sup>[1][2]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative information for **EN523** and its solutions in DMSO.

Parameter	Value	Reference
Molecular Weight	234.25 g/mol	[1]
Appearance	White solid	[1]
Solubility in DMSO	≥ 25 mg/mL (106.72 mM)	[1]
Recommended Stock Concentration	10 mM - 100 mM	[1][2][4]
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution in DMSO	-80°C for up to 1 year; -20°C for up to 1 month (protect from light)	[1][2]

## Experimental Protocol: Preparation of a 10 mM EN523 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **EN523** in DMSO.

### Materials

- **EN523** powder (CAS No. 2094893-05-5)[1]
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettors and sterile pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)[1]

### Procedure

- Preparation: Bring the **EN523** powder and DMSO to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh out 2.34 mg of **EN523** powder and transfer it to a sterile microcentrifuge tube or vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube containing the **EN523** powder.
- Mixing: Vortex the solution for 1-2 minutes to facilitate dissolution.
- Sonication (Recommended): If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes.<sup>[1]</sup> Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).<sup>[1]</sup><sup>[2]</sup> Protect from light.<sup>[2]</sup>

## Application Notes and Best Practices

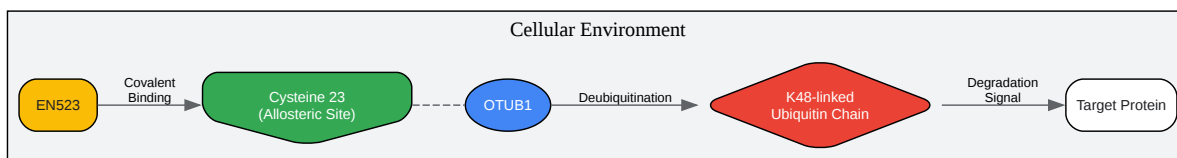
- Hygroscopicity of DMSO: DMSO is hygroscopic and will readily absorb water from the atmosphere. The presence of water can affect the solubility of compounds. It is recommended to use anhydrous DMSO and to handle it in a low-humidity environment.
- Sterility for Cell Culture: For cell-based assays, prepare the stock solution under sterile conditions in a laminar flow hood. Use sterile tubes and filtered pipette tips. While DMSO is generally considered to be sterile, it can be filter-sterilized through a 0.22 µm PTFE syringe filter if necessary.
- Dilution in Aqueous Solutions: When diluting the DMSO stock solution into aqueous buffers or media, add the stock solution to the aqueous solution while vortexing to prevent precipitation of the compound.
- Final DMSO Concentration: For cell-based experiments, the final concentration of DMSO should typically be kept below 0.5% to avoid solvent-induced toxicity.<sup>[5]</sup> For in vivo studies,

the final DMSO concentration should be as low as possible.[\[5\]](#)

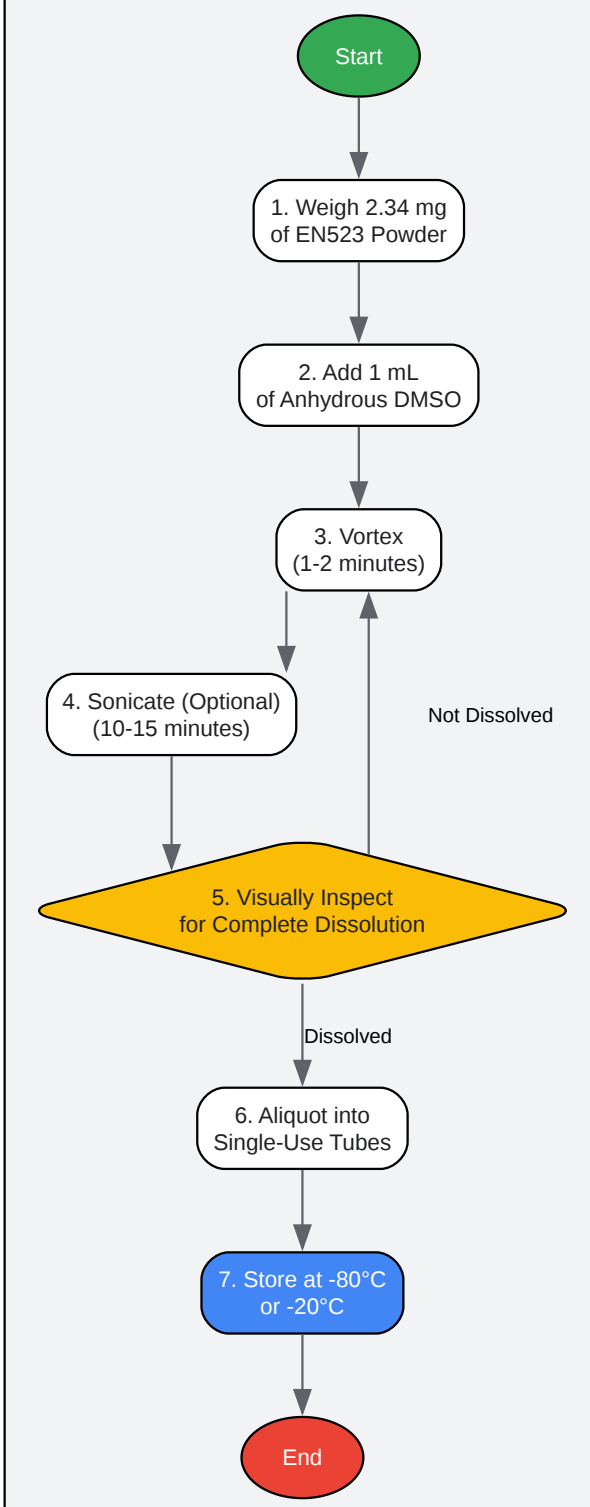
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles of the stock solution, as this can lead to degradation of the compound. Aliquoting into single-use volumes is highly recommended.[\[5\]](#)

## Visualizations

### Signaling Pathway



## EN523 Stock Solution Preparation Workflow

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